

N,N',N",N'''-Tetraacetylglycoluril: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *N,N',N",N'''-Tetraacetylglycoluril*

Cat. No.: B030993

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N,N',N",N'''-Tetraacetylglycoluril, a derivative of glycoluril, is a multifaceted compound with significant applications in chemical synthesis and pharmaceutical sciences. Its rigid, bicyclic core structure, adorned with four acetyl groups, imparts unique chemical properties that make it a valuable intermediate and reagent. This technical guide provides a detailed examination of the physical and chemical properties of **N,N',N",N'''-Tetraacetylglycoluril**, alongside methodologies for its synthesis, purification, and analysis. While direct involvement in biological signaling pathways has not been documented in the available literature, its role as a mild acetylating agent and an intermediate in the synthesis of more complex molecules, including potential drug candidates, is well-established.[1][2]

Core Physical and Chemical Properties

The fundamental properties of **N,N',N",N'''-Tetraacetylglycoluril** are summarized in the tables below, providing a consolidated resource for researchers.

Table 1: General and Physical Properties

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₁₄ N ₄ O ₆	[1]
Molecular Weight	310.27 g/mol	[1]
Appearance	White to off-white crystalline powder	[1]
Melting Point	237 °C	[1]
Solubility	Soluble in hot DMF; sparingly soluble in other organic solvents.	[2]
Purity (typical)	≥98% (by HPLC)	[1]

Table 2: Chemical Identifiers

Identifier	Value	Reference(s)
CAS Number	10543-60-9	[1]
Synonyms	1,3,4,6-Tetraacetyltetrahydroimidazo[4,5-d]imidazole-2,5(1H,3H)-dione, Tetraacetylacetyleneurea	[1]

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **N,N',N'',N'''-Tetraacetylglycoluril** are not extensively reported in publicly available literature. However, based on general principles of organic synthesis and analysis of related compounds, the following methodologies can be proposed.

Synthesis: Acetylation of Glycoluril

The most common method for the synthesis of **N,N',N'',N'''-Tetraacetylglycoluril** is the acetylation of glycoluril using acetic anhydride.[\[2\]](#)[\[3\]](#) The reaction proceeds via nucleophilic

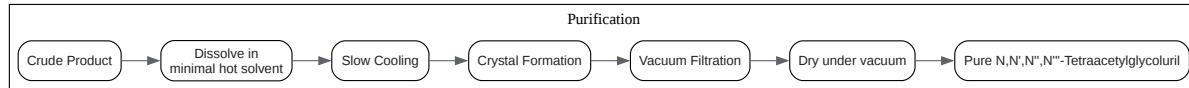
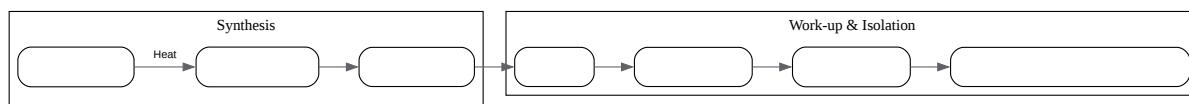
attack of the nitrogen atoms of the glycoluril core on the carbonyl carbons of acetic anhydride.

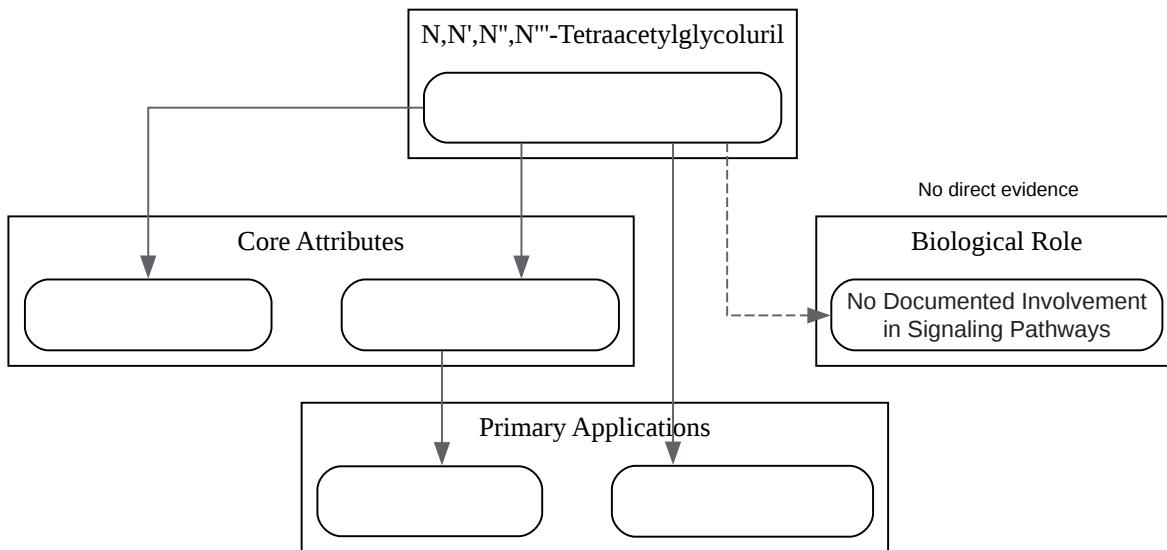
Reaction:



Proposed Protocol:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, suspend glycoluril (1 equivalent) in an excess of acetic anhydride (e.g., 5-10 equivalents). The use of a catalyst, such as phosphorous or phosphoric acid, has been shown to improve yields.[3]
- Heating: Heat the reaction mixture to reflux (approximately 140 °C) and maintain for several hours (e.g., 2-4 hours), monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Work-up: After completion, cool the reaction mixture to room temperature. The product may precipitate out of the solution.
- Isolation: Collect the crude product by vacuum filtration and wash thoroughly with a non-polar solvent, such as diethyl ether or hexane, to remove excess acetic anhydride and acetic acid.





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